

An In-Depth Technical Guide to the Isotopic Labeling of Riluzole-13C,15N2

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Compound of Interest

Compound Name: Riluzole-13C,15N2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Riluzole-13C,15N2**, an isotopically labeled form of Riluzole, a neuroprotective drug primarily used in the treatment of amyotrophic lateral sclerosis (ALS).^{[1][2][3]} Isotopic labeling is a critical technique in pharmaceutical research, enabling precise quantification in pharmacokinetic studies, serving as an internal standard in bioanalytical methods, and facilitating metabolic pathway elucidation.^{[4][5][6]} **Riluzole-13C,15N2**, specifically, is widely employed as an internal standard for the accurate measurement of Riluzole concentrations in biological samples.^{[7][8][9][10][11]}

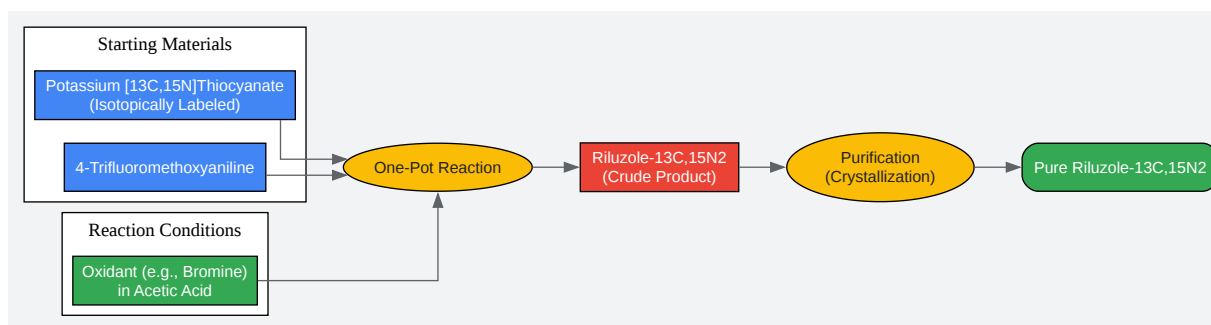
Physicochemical Properties and Synthesis Overview

Riluzole-13C,15N2 is a stable isotope-labeled analog of Riluzole. The incorporation of one carbon-13 and two nitrogen-15 atoms results in a molecule that is chemically identical to the parent drug but has a higher molecular weight, allowing it to be distinguished by mass spectrometry.

Property	Value	Reference
Chemical Name	2-Amino-6-(trifluoromethoxy)benzothiazole-13C,15N2	Inferred from structure
Molecular Formula	C713CH5F315N2OS	[12]
CAS Number	1215552-03-6	[12]
Parent Drug	Riluzole	[12]
Primary Application	Internal Standard for Mass Spectrometry	[4][7][8][9]

Synthesis Pathway:

The synthesis of **Riluzole-13C,15N2** involves the use of isotopically enriched starting materials. A common synthetic route for Riluzole involves the reaction of 4-trifluoromethoxyaniline with a thiocyanate salt in the presence of an oxidant.[13][14] To produce the labeled compound, a thiocyanate salt enriched with 13C and 15N, such as potassium [13C,15N]thiocyanate, is used. This ensures the incorporation of the stable isotopes into the benzothiazole ring structure.



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Caption: Plausible synthetic workflow for **Riluzole-13C,15N2**.

Application in Quantitative Bioanalysis

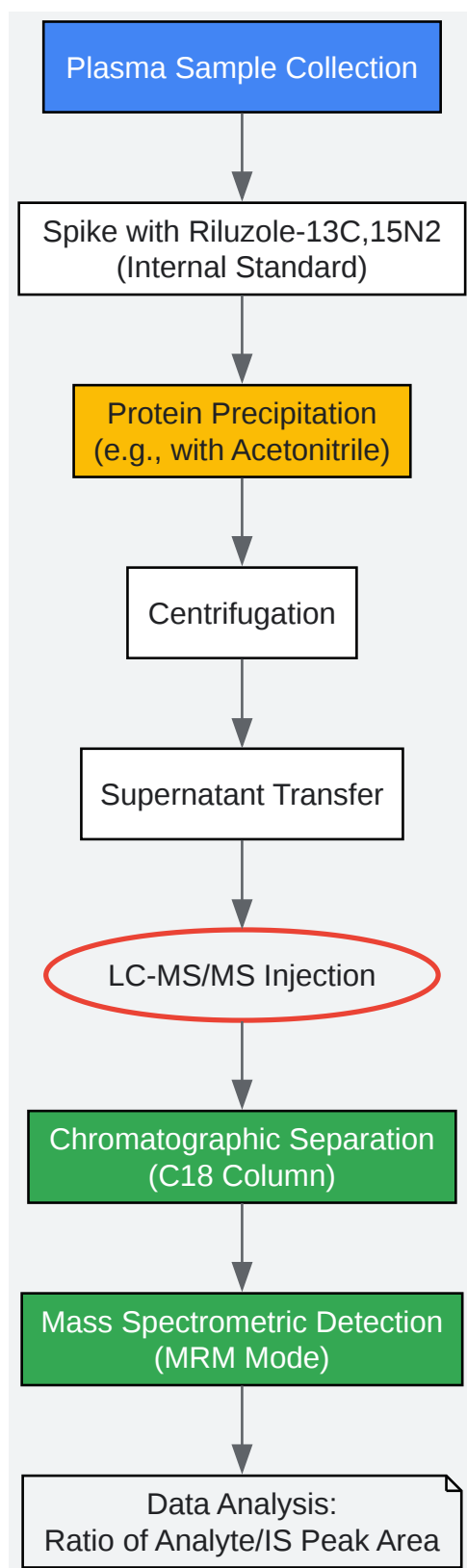
The primary and most critical application of **Riluzole-13C,15N2** is as an internal standard (IS) for the quantification of Riluzole in biological matrices, such as human plasma, using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).^{[7][8][9][10][11][15]} The stable isotope-labeled IS co-elutes with the unlabeled analyte and compensates for variations in sample preparation, injection volume, and matrix effects, leading to high accuracy and precision.

Experimental Protocol: Quantification of Riluzole in Human Plasma via LC-MS/MS

This protocol is a composite of methodologies reported in the literature.^{[7][8][9][10][11][16]}

- Sample Preparation (Protein Precipitation):
 - To a 100 µL aliquot of human plasma, add a known concentration of **Riluzole-13C,15N2** working solution.
 - Add a protein precipitating agent (e.g., acetonitrile).
 - Vortex mix to ensure complete protein precipitation.
 - Centrifuge the sample to pellet the precipitated proteins.
 - Transfer the supernatant to a clean tube for analysis.
- Chromatographic Separation (HPLC/UPLC):
 - Inject the supernatant onto a reverse-phase C18 column.
 - Use an isocratic or gradient mobile phase, typically consisting of an organic solvent (e.g., acetonitrile or methanol) and an aqueous solution with a modifier (e.g., 0.1% formic acid or ammonium acetate).^{[10][11][17]}

- The flow rate is optimized to achieve good separation and peak shape within a short run time.[\[11\]](#)
- Mass Spectrometric Detection (MS/MS):
 - Utilize a tandem mass spectrometer with a positive electrospray ionization (ESI+) source.
 - Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode.
 - Monitor specific precursor-to-product ion transitions for both Riluzole and **Riluzole-¹³C,¹⁵N₂**.



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Caption: Experimental workflow for bioanalysis of Riluzole.

Quantitative Performance Data:

The use of **Riluzole-13C,15N2** as an internal standard allows for the development of highly sensitive, accurate, and precise bioanalytical methods.

Parameter	Reported Values	References
Linearity Range	0.5 - 500 ng/mL	[10] [15]
Lower Limit of Quantitation (LLOQ)	0.5 - 0.7 ng/mL	[9] [10] [11] [15] [16]
Intra-day Precision (%CV)	0.6% - 5.7%	[10]
Inter-day Precision (%CV)	1.4% - 5.7%	[10]
Intra-day Accuracy	93.2% - 101.3%	[16] [18]
Inter-day Accuracy	91.8% - 104.9%	[16] [18]
MRM Transition (Riluzole)	m/z 235.0 → 166.0 or 165.9	[10] [11]
MRM Transition (Riluzole-13C,15N2)	m/z 238.0 → 169.4 or 169.0	[10] [11]

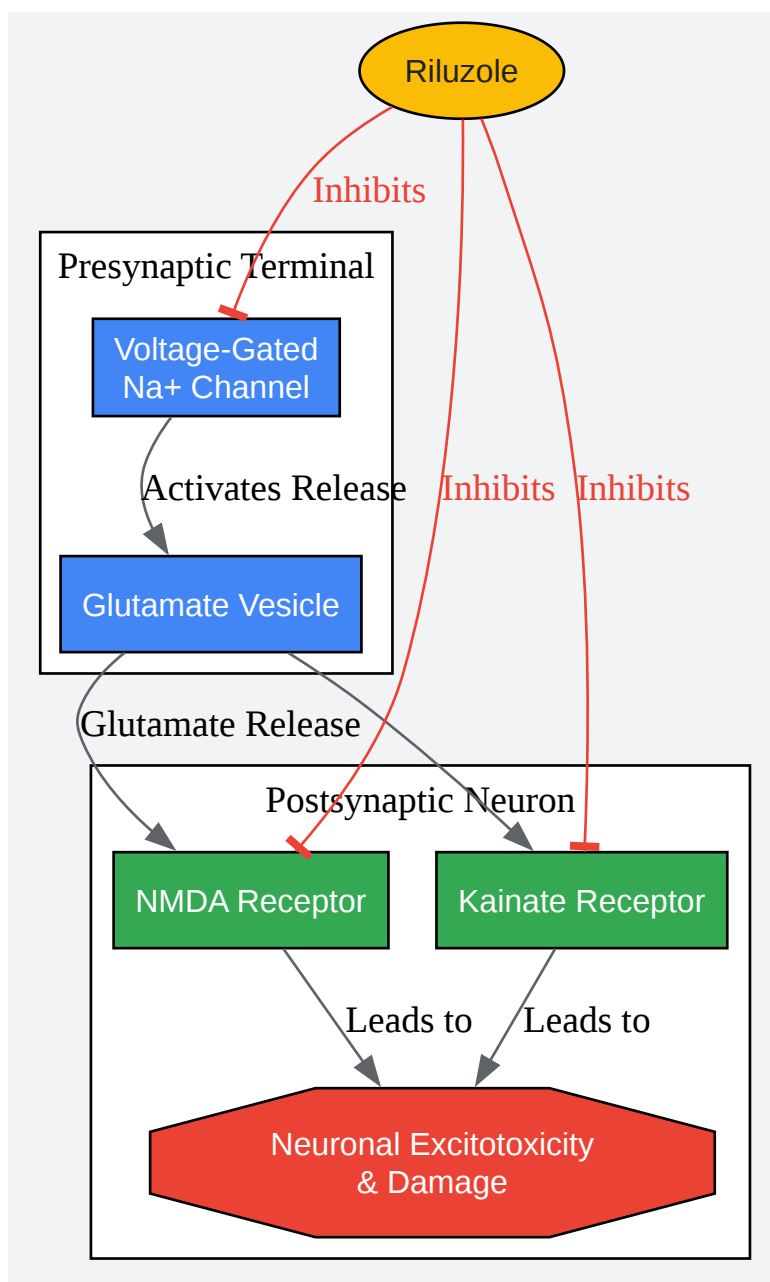
Riluzole's Mechanism of Action and Metabolism

Understanding the biological pathways of Riluzole provides context for the importance of its accurate quantification. Riluzole's neuroprotective effects are believed to be multifactorial, primarily targeting the glutamatergic system to reduce excitotoxicity.[\[19\]](#)[\[20\]](#)

Key Mechanisms:

- **Inhibition of Glutamate Release:** Riluzole blocks presynaptic voltage-gated sodium channels, which reduces neuronal excitability and subsequently decreases the release of the excitatory neurotransmitter glutamate.[\[19\]](#)[\[20\]](#)
- **Postsynaptic Receptor Blockade:** It acts as a non-competitive antagonist at N-methyl-D-aspartate (NMDA) and kainate receptors, further dampening glutamatergic signaling.[\[19\]](#)[\[20\]](#)[\[21\]](#)

- Enhancement of Glutamate Uptake: Some evidence suggests Riluzole may also stimulate glutamate uptake from the synapse.[22]

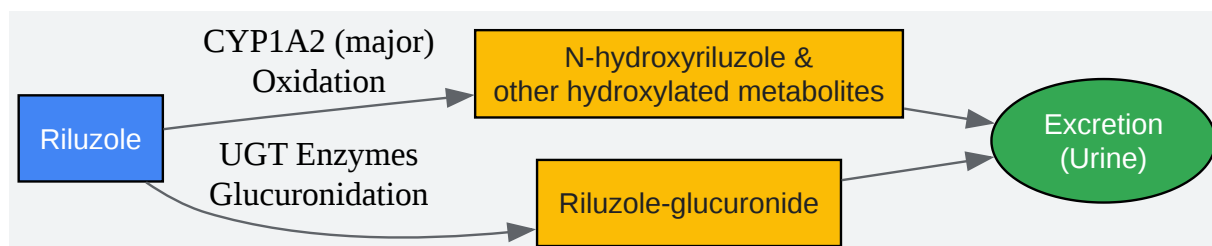


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Caption: Riluzole's primary mechanisms of action.

Metabolic Pathway:

Riluzole undergoes extensive metabolism, primarily in the liver.[23][24] The main pathways are oxidation mediated by cytochrome P450 enzymes, with CYP1A2 being the principal isozyme, followed by glucuronidation.[23][24][25][26] The use of **Riluzole-13C,15N2** can also aid in metabolic studies to differentiate the drug from its metabolites in complex biological samples.



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Caption: Major metabolic pathways of Riluzole.

In conclusion, **Riluzole-13C,15N2** is an indispensable tool for researchers and drug development professionals. Its use as an internal standard in LC-MS/MS bioanalytical methods ensures the generation of reliable and accurate pharmacokinetic data, which is fundamental for both preclinical and clinical studies of Riluzole.

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